

Ytterbium(III) Chloride Hexahydrate: A Comprehensive Safety Guide for Researchers

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Compound of Interest

YTTERBIUM(III) CHLORIDE

HEXAHYDRATE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Ytterbium(III) chloride hexahydrate** (YbCl₃·6H₂O). The information is compiled and presented to meet the needs of laboratory personnel and professionals in drug development, emphasizing safe handling, potential hazards, and emergency procedures. All data is presented in a structured format for clarity and ease of use.

Section 1: Chemical and Physical Properties

Ytterbium(III) chloride hexahydrate is a deliquescent solid, meaning it readily absorbs moisture from the air.[1] It is crucial to store it in a dry, inert atmosphere.[2] Key physical and chemical properties are summarized in the table below.



Property	Value
Chemical Formula	YbCl ₃ ·6H ₂ O
Molecular Weight	387.49 g/mol
Appearance	White to off-white crystals or lumps
Density	2.58 g/mL at 25 °C[3]
Melting Point	180 °C (decomposes)[3]
Solubility	Soluble in water.[4]

Section 2: Hazard Identification and Classification

Ytterbium(III) chloride hexahydrate is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are skin irritation, serious eye irritation, and respiratory tract irritation.[5][6]

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[5][6]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[5][6]

The GHS pictogram associated with these hazards is the exclamation mark (GHS07).[6] The signal word is "Warning".[7][6]





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GHS Hazard Classification for **Ytterbium(III) Chloride Hexahydrate**.

Section 3: Toxicology

The toxicological effects of ytterbium(III) chloride have been investigated in various animal models. Acute toxicity is characterized by delayed effects, and the substance is a known irritant to the skin and eyes.

Acute Toxicity

The following table summarizes the available quantitative data on the acute toxicity of ytterbium(III) chloride. It is important to note that some older data is for the anhydrous form.

Route of Administration	Species	Test	Value
Oral	Mouse	LD50	4836 mg/kg
Intraperitoneal	Mouse	LD50	300 mg/kg
Intraperitoneal	Guinea Pig	LD50	132 mg/kg
Intravenous	Hamster	TDLo	50 mg/kg

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population. TDLo: Toxic Dose Low. The lowest dose of a substance introduced by any route, other than inhalation, over



any given period of time, and reported to produce any toxic effect in humans, or to produce tumorigenic or reproductive effects in animals.

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **ytterbium(III)** chloride **hexahydrate** are not readily available in recently published literature. The primary source of much of the acute toxicity data appears to be a study from 1962 by Haley et al. The following descriptions are based on standard toxicological testing methodologies of that era.

Acute Oral Toxicity (LD50):

- Principle: To determine the single dose of a substance that will cause the death of 50% of a
 group of test animals when administered orally.
- General Methodology: A group of animals (e.g., mice) would be fasted and then administered
 a specific dose of ytterbium(III) chloride, likely dissolved in water, via gavage. Several dose
 groups would be used to determine the dose-response relationship. The animals would be
 observed for a set period (typically 14 days) for signs of toxicity and mortality. A statistical
 method, such as the probit method, would then be used to calculate the LD50 value.

Skin and Eye Irritation (Draize Test):

- Principle: To assess the potential of a substance to cause irritation to the skin and eyes.
- General Methodology for Eye Irritation: A small amount of the test substance (e.g., 0.1 mL of a solution or 100 mg of a solid) would be instilled into the conjunctival sac of one eye of a conscious rabbit. The other eye serves as a control. The eyes are then observed and scored for corneal opacity, iritis, and conjunctivitis at specific intervals (e.g., 1, 24, 48, and 72 hours, and up to 21 days).
- General Methodology for Skin Irritation: A small amount of the test substance is applied to a shaved patch of skin on the back of a rabbit, typically under a gauze patch. The site is observed for signs of erythema (redness) and edema (swelling) at various time points after application. For ytterbium chloride, studies were conducted on both intact and abraded skin, with more severe effects noted on abraded skin.



Section 4: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **ytterbium(III)** chloride **hexahydrate** to minimize exposure and prevent adverse health effects.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[2]
- Eye Protection: Wear chemical safety goggles or a face shield.[2]
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber).[2]
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be worn.[8]

First Aid Measures

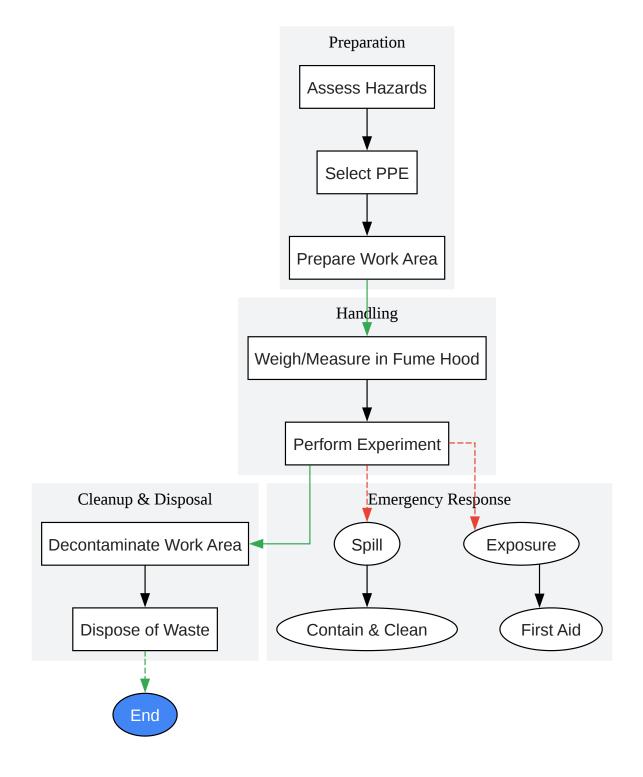
- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[9]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[5][9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[2][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.[10]

Spills and Disposal

In the event of a spill, avoid generating dust.[2] Wear appropriate PPE and sweep up the material. Place it in a sealed container for disposal.[2] Dispose of the waste in accordance with



local, state, and federal regulations.[2] Do not allow the material to enter drains or waterways. [2]





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General Laboratory Safety Workflow for Handling Ytterbium(III) Chloride Hexahydrate.

Section 5: Storage and Stability

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2] It is hygroscopic and should be protected from moisture.[2]
- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes
 of hydrogen chloride and ytterbium oxides.[2]

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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